

Unable to Identify "Dgaca" for Safety and Handling Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Dgaca
CAS No.:	131528-41-1
Cat. No.:	B150450

[Get Quote](#)

Comprehensive searches for a chemical substance identified as "**Dgaca**" have not yielded a definitive match, preventing the creation of specific safety and handling guidelines. The term "**Dgaca**" does not correspond to a recognized chemical in available databases.

Initial search results indicate that "**DGACA**" is an acronym for the Directors Guild of America Contract Administration, and "DGCA" is the Directorate General of Civil Aviation in India. No relevant information for a chemical substance under this name was found.

Further investigation into potential misspellings or related chemical classes provided limited and unconfirmed possibilities:

- Diglycolamine (DGA): This is a known chemical compound, and "**Dgaca**" could be a typographical error. However, without confirmation, providing safety information for DGA would be inappropriate and potentially hazardous.
- Di-guanidino- and di-amidinocarboxylic acids (**DGACA**): This refers to a broad class of compounds, not a specific chemical for which handling procedures can be detailed.

Without the correct and complete chemical name or, ideally, the CAS (Chemical Abstracts Service) number, it is not possible to provide the essential, immediate safety and logistical information, including operational and disposal plans, as requested.

To ensure the safety of researchers, scientists, and drug development professionals, it is imperative to work with accurate substance identification.

We request that you please verify the chemical name and provide the correct nomenclature or CAS number. Once the substance is accurately identified, we can proceed with providing the detailed safety and handling information you require.

- [To cite this document: BenchChem. \[Unable to Identify "Dgaca" for Safety and Handling Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b150450/docs#unable-to-identify-dgaca-for-safety-and-handling-protocols\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check